

Application Notes and Protocols: Preparation of Org OD 02-0 Stock Solution

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Compound of Interest

Compound Name: Org OD 02-0

Cat. No.: B15541469

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Org OD 02-0, also known as 10-Ethenyl-19-norprogesterone, is a specific agonist for the membrane progesterone receptor α (mPR α) with an IC₅₀ of 33.9 nM.^{[1][2]} It is a valuable tool for studying mPR α -mediated signaling pathways. Research indicates that **Org OD 02-0** activates Mitogen-Activated Protein Kinase (MAPK) activity and is involved in inhibiting prolactin (PRL) secretion in the pituitary.^{[1][2]} Proper preparation of a stock solution is the first critical step for ensuring reproducible and accurate experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Org OD 02-0** stock solutions.

Physicochemical Properties

The fundamental properties of **Org OD 02-0** are summarized below.

Property	Value	Reference
Chemical Name	10-Ethenyl-19-norprogesterone	[1]
Molecular Formula	C ₂₂ H ₃₀ O ₂	[1][3]
Molecular Weight	326.47 g/mol	[1][3][4]
Appearance	White to off-white solid	[1]
CAS Number	13258-85-0	[1][3]

Solubility Data

The solubility of **Org OD 02-0** in common laboratory solvents is crucial for preparing a homogenous stock solution. It is recommended to use newly opened, anhydrous DMSO for best results, as hygroscopic DMSO can negatively impact solubility.[1][5][6]

Solvent	Concentration (w/v)	Molar Concentration	Notes	Reference
DMSO	24 mg/mL	~73.51 mM	Requires sonication and warming for dissolution.	[1][5][6]
Ethanol	3.3 mg/mL	~10.11 mM	Requires sonication and warming for dissolution.	[1][5][6]

Experimental Protocol: Preparation of a 10 mM Org OD 02-0 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Org OD 02-0** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials

- **Org OD 02-0** powder (solid)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For a 10 mM stock solution in 1 mL of DMSO:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 326.47 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.2647 \text{ mg}$

Therefore, you will need to weigh 3.26 mg of **Org OD 02-0** to prepare 1 mL of a 10 mM stock solution. Adjust the mass and volume as needed for your experimental requirements.

Procedure

- **Equilibration:** Allow the vial of **Org OD 02-0** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.

- **Weighing:** Carefully weigh the required amount of **Org OD 02-0** powder (e.g., 3.26 mg for 1 mL of 10 mM solution) using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- **Dissolution:**
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, warm the solution briefly in a water bath set to 37°C for 5-10 minutes.
 - Follow warming with sonication in an ultrasonic bath for 10-15 minutes.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials or microcentrifuge tubes.[\[1\]](#)
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots as recommended below.

Storage and Stability

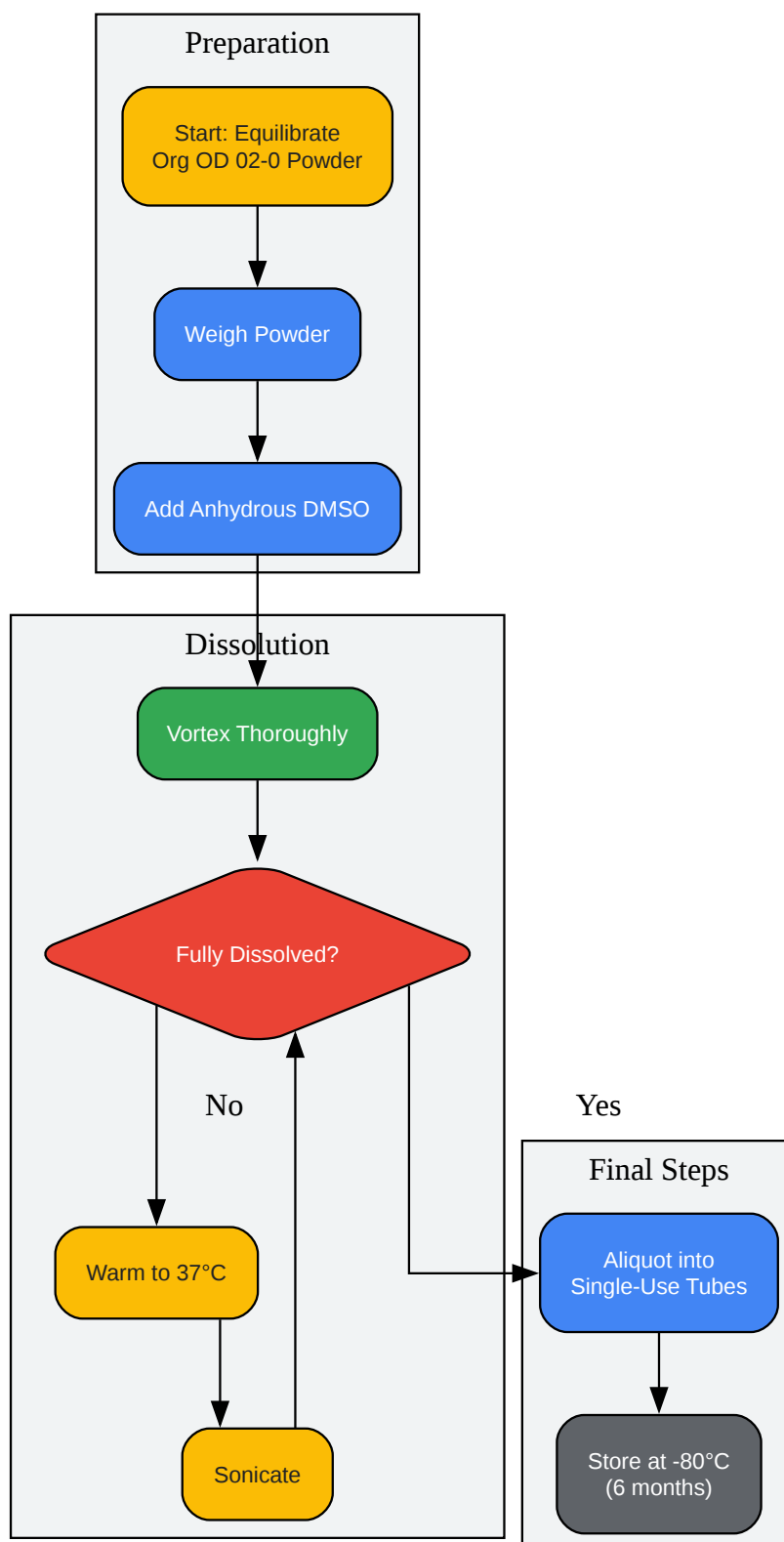
Proper storage is essential to maintain the integrity and activity of **Org OD 02-0**.

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1] [5] [6]
4°C	2 years	[1] [5] [6]	
Stock Solution	-80°C	6 months	[1] [5] [6]
-20°C	1 month	[1] [5] [6]	

Note: For long-term storage of the stock solution, -80°C is strongly recommended.[1]

Visualizations

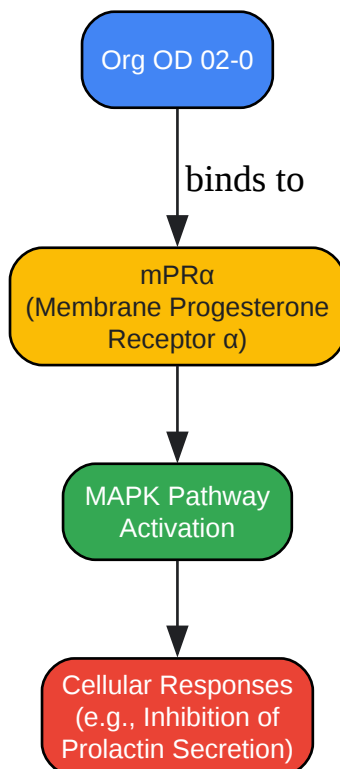
Workflow for Org OD 02-0 Stock Solution Preparation



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Caption: Workflow for preparing **Org OD 02-0** stock solution.

Org OD 02-0 Signaling Pathway



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Caption: **Org OD 02-0** activates the MAPK pathway via mPRα.

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